

Navigating the Safe Handling of 2,4,6-Trimethylphenol-D11: A Technical Guide

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Compound of Interest

Compound Name: 2,4,6-Trimethylphenol-D11

Cat. No.: B1472758

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **2,4,6-Trimethylphenol-D11**, a deuterated analog of 2,4,6-Trimethylphenol. While this document focuses on the deuterated form, the safety and handling procedures are based on the well-documented properties of its non-deuterated counterpart, 2,4,6-Trimethylphenol, due to the limited availability of specific toxicological data for the D11 variant. The fundamental chemical properties and associated hazards are expected to be nearly identical.

Compound Identification and Properties

2,4,6-Trimethylphenol-D11 is a stable isotope-labeled compound primarily used in research and development, often as an internal standard or tracer in metabolic studies.^[1] Its physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of **2,4,6-Trimethylphenol-D11**

| Property | Value | Source |
|---------------------|---|--------|
| Chemical Formula | C ₉ D ₁₁ HO | [2] |
| Molecular Weight | 147.26 g/mol | [2][3] |
| CAS Number | 362049-45-4 | [3][4] |
| Appearance | White to Off-White Solid | [4] |
| Solubility | Slightly soluble in Chloroform and DMSO | [4] |
| Isotopic Enrichment | 98 atom % D | [5] |

Table 2: Physical and Chemical Properties of 2,4,6-Trimethylphenol (Non-Deuterated)

| Property | Value | Source |
|------------------------|----------------------------------|--------|
| Chemical Formula | C ₉ H ₁₂ O | [6] |
| Molecular Weight | 136.19 g/mol | [6] |
| CAS Number | 527-60-6 | [6] |
| Water Solubility | 1.97 g/L | [6] |
| logP | 2.72 | [6] |
| pKa (Strongest Acidic) | 11.07 | [6] |

Hazard Identification and GHS Classification

2,4,6-Trimethylphenol is classified as a hazardous substance. The GHS classification for the non-deuterated form is as follows, and it is prudent to handle **2,4,6-Trimethylphenol-D11** with the same precautions.

Table 3: GHS Hazard Classification for 2,4,6-Trimethylphenol

| Hazard Class | Hazard Category |
|--|-----------------|
| Acute Toxicity, Oral | Category 4 |
| Acute Toxicity, Dermal | Category 4 |
| Skin Corrosion/Irritation | Sub-category 1B |
| Serious Eye Damage/Eye Irritation | Category 1 |
| Skin Sensitization | Sub-category 1B |
| Specific target organ toxicity – single exposure | Category 3 |
| Specific target organ toxicity – repeated exposure | Category 2 |
| Hazardous to the aquatic environment, long-term | Chronic 2 |

(Source: GHS classification data for 2,4,6-trimethylphenol)[7]

Hazard Statements:

- H302: Harmful if swallowed.[7]
- H312: Harmful in contact with skin.[7]
- H314: Causes severe skin burns and eye damage.[7]
- H317: May cause an allergic skin reaction.[7]
- H335: May cause respiratory irritation.[7]
- H373: May cause damage to organs through prolonged or repeated exposure.[7]
- H411: Toxic to aquatic life with long lasting effects.[7]

Experimental Protocols: General Safety and Handling

Detailed experimental protocols for toxicological studies of **2,4,6-Trimethylphenol-D11** are not publicly available. However, based on the known hazards of the non-deuterated compound, the following general protocols for safe handling in a laboratory setting are mandatory.

Engineering Controls

- **Fume Hood:** All work with **2,4,6-Trimethylphenol-D11**, including weighing, preparing solutions, and conducting reactions, must be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is critical when handling this compound.

Table 4: Recommended Personal Protective Equipment

| Protection Type | Specification |
|--------------------------|---|
| Eye Protection | Chemical safety goggles and a face shield. |
| Hand Protection | Wear compatible chemical-resistant gloves (e.g., neoprene or nitrile rubber). Regularly inspect gloves for any signs of degradation or puncture. |
| Skin and Body Protection | A lab coat, closed-toe shoes, and long pants are mandatory. For larger quantities or in case of potential splashing, chemical-resistant aprons or coveralls should be worn. |
| Respiratory Protection | If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with organic vapor cartridges is required. |

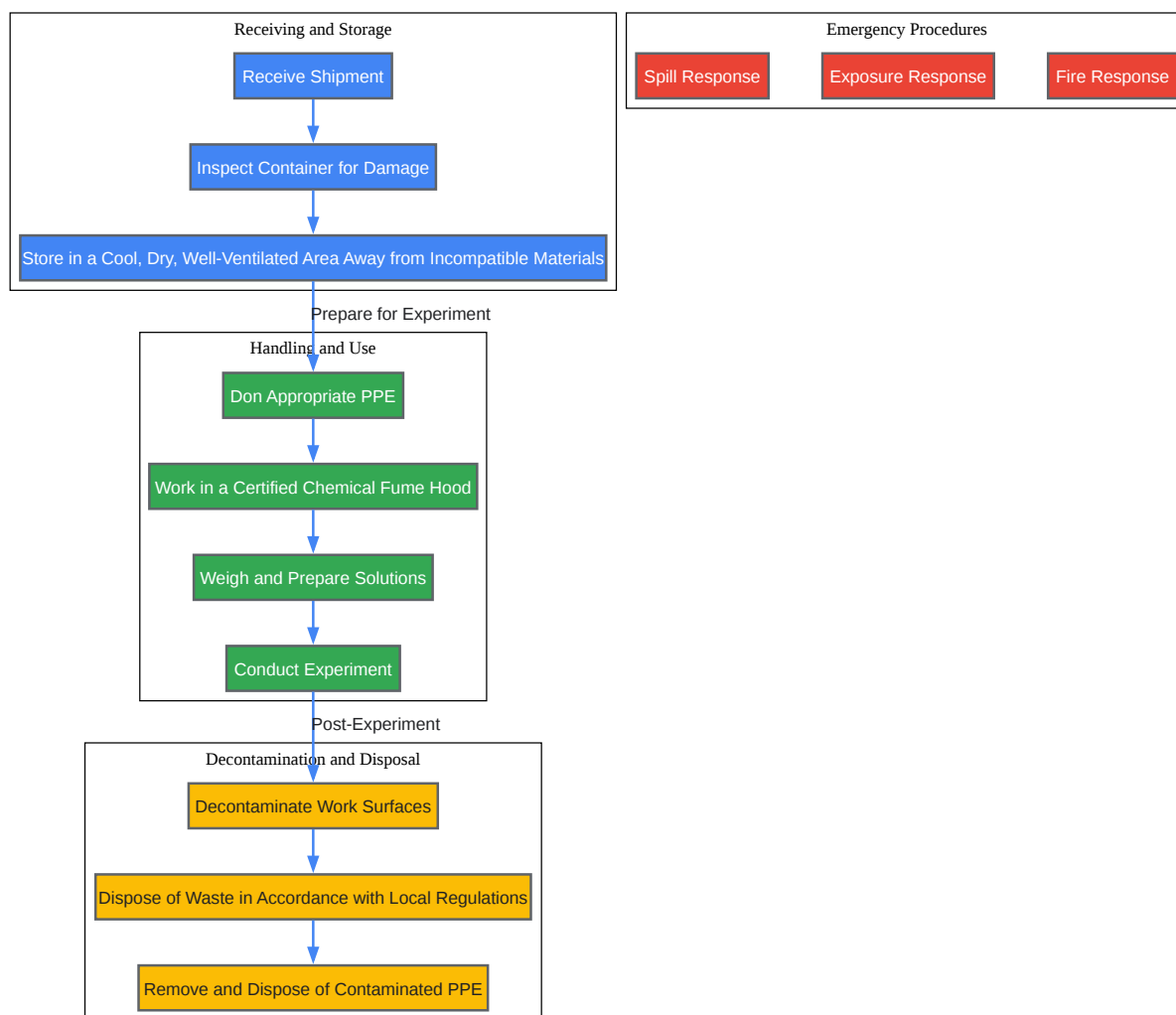
Hygiene Practices

- Avoid eating, drinking, or smoking in laboratory areas.[8]

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[8]
- Remove contaminated clothing immediately and wash it before reuse.

Safe Handling and Storage Workflow

The following diagram outlines the logical workflow for the safe handling and storage of **2,4,6-Trimethylphenol-D11**, from receipt to disposal.



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